# 12-(4-Nitrophenyl)dodecanoic Acid: Solubility & Technical Handling Guide[1]

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *12-(4-Nitrophenyl)dodecanoic acid* |
| *CAS No.:* | *144146-28-1* |
| *Cat. No.:* | *B12547861* |

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## Part 1: Executive Summary & Molecular Architecture

Compound Identity:

- Systematic Name: **12-(4-Nitrophenyl)dodecanoic acid**[1]
- Molecular Formula:

  [1]
- Molecular Weight: ~321.41 g/mol
- Key Distinction: Do not confuse this compound with 4-Nitrophenyl dodecanoate (the ester substrate for lipases).[1] This guide focuses on the free fatty acid derivative where the phenyl ring is attached to the omega (terminal) carbon of the chain.

Physicochemical Profile: This molecule is an amphiphilic "dumbbell." It consists of a non-polar dodecyl (C12) hydrocarbon chain capped by two polar ends: a carboxylic acid head group (

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) and a 4-nitrophenyl tail.[1] The nitro group (

) introduces a strong dipole and potential for

stacking interactions, making this compound significantly less soluble in purely aliphatic solvents (like pentane) compared to unsubstituted fatty acids, while enhancing solubility in polar aprotic solvents.[1]

# Part 2: Solvent Compatibility Matrix[1]

The following matrix categorizes solvents based on their efficiency in dissolving **12-(4-Nitrophenyl)dodecanoic acid**. Data is synthesized from homologous omega-aryl fatty acid behaviors.[1][2]

## Solubility Tier List

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| Solvent Class | Solvents | Solubility Rating | Application Context |
|---|---|---|---|
| Halogenated Organics | Chloroform (<br>), Dichloromethane (DCM) | Excellent (>50 mg/mL) | Primary solvents for synthesis, stock solution preparation, and surface monolayer deposition. [1] |
| Polar Aprotic | DMSO, DMF, THF | High (>20 mg/mL) | Preferred for biological assays or reactions requiring non-nucleophilic environments. |
| Polar Protic | Ethanol, Methanol, Isopropanol | Good (Warm) / Moderate (Cold) | Used for recrystallization. Solubility increases significantly with temperature (<br>).[1] |
| Non-Polar Aliphatic | Hexane, Pentane, Heptane | Low / Poor | Acts as an anti-solvent. The nitro group reduces compatibility with strictly non-polar alkanes. |
| Aqueous | Water, PBS (pH 7.4) | Insoluble (<0.1 mg/mL) | Requires pH adjustment (pH > 8.0) or surfactant/co-solvent (e.g., cyclodextrins) to dissolve. |

# Part 3: Experimental Protocols

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# Protocol A: Preparation of Stock Solutions (10 mM)

Objective: Create a stable stock for biological probing or surface functionalization.

- Solvent Choice:
  - For Cellular Assays: Use anhydrous DMSO.
  - For Surface Chemistry (SAMs): Use Chloroform or Absolute Ethanol.
- Calculation:
  - Target Concentration: 10 mM[1]
  - MW: 321.41 g/mol [1]
  - Mass required for 10 mL:

    [1]
- Procedure:
  - Weigh

    of solid acid into a scintillation vial.
  - Add 5 mL of solvent first. Vortex for 30 seconds.
  - Note: If using Ethanol, gentle warming to

    may be required to break crystal lattice energy.
  - Add remaining solvent to reach 10 mL volume.
  - Storage: Store at

    protected from light (amber vial) to prevent nitro-group photoreduction.

# Protocol B: Purification via Recrystallization

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Objective: Purify crude material or recover oxidized stock. The nitro-group polarity makes a Binary Solvent System most effective.[1]

- Solvent System:Ethanol : Water (90:10) or Ethyl Acetate : Hexane (1:4).
- Dissolution:
  - Place crude solid in an Erlenmeyer flask.
  - Add minimal boiling Ethanol (approx. 10 mL per gram).
  - Swirl until fully dissolved.[3] If particles remain, hot filter.
- Crystallization:
  - Slowly add warm Water (or Hexane if using EtOAc) dropwise until persistent turbidity (cloudiness) appears.[1]
  - Add 1-2 drops of Ethanol to clear the solution.[1]
  - Allow to cool to room temperature undisturbed for 2 hours.
  - Transfer to

    fridge overnight.
- Collection:
  - Filter crystals via vacuum filtration (Buchner funnel).[4]
  - Wash with ice-cold solvent mixture (e.g., 50:50 EtOH:Water).[1]
  - Dry under high vacuum to remove solvent traces.

# Part 4: Technical Visualization[1]

## Workflow: Solvation & Application Logic

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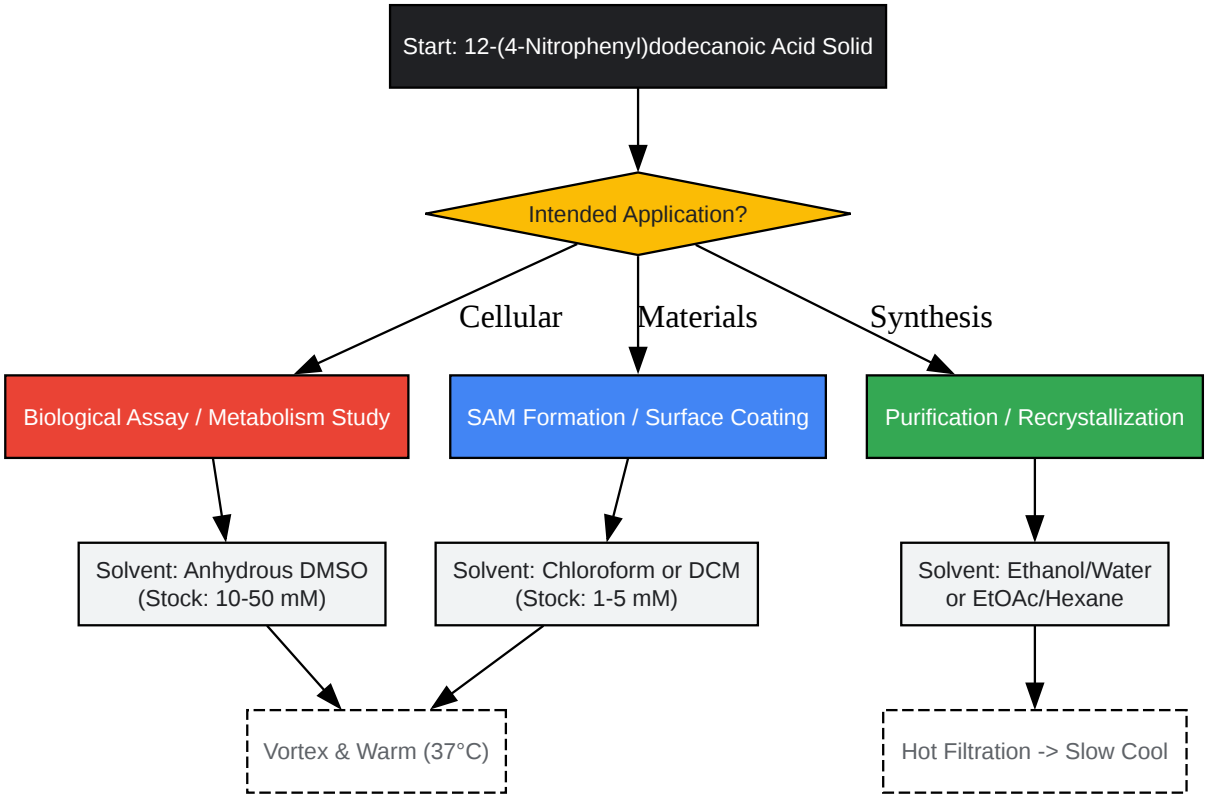
The following diagram illustrates the decision tree for solvent selection based on the intended application of the **12-(4-Nitrophenyl)dodecanoic acid**.

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Caption: Decision matrix for solvent selection based on downstream experimental requirements.

# Part 5: Critical Stability & Handling Notes

- Photostability: Nitro-aromatic compounds are susceptible to photoreduction or photo-isomerization under intense UV light.[1] Always handle stock solutions in amber glass or foil-wrapped containers.

- pH Sensitivity:

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- Acidic pH (< 4.0): The carboxylic acid is protonated (neutral), maximizing solubility in organic solvents and promoting adsorption to metal oxides (e.g.,

  ,

  ).
- Basic pH (> 8.0): The carboxylic acid deprotonates to a carboxylate anion (

  ).[1] This increases water solubility (micelle formation likely) but prevents adsorption to negatively charged surfaces.

- Aggregation: In aqueous buffers, even with DMSO co-solvent, the long C12 chain drives aggregation. Use Cyclodextrin (

  molar excess) or BSA as a carrier if aqueous monomeric dispersion is required.[1]

## References

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